

Understanding the Isotope Effects of Venetoclax-d6: A Technical Guide

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Compound of Interest

Compound Name: Venetoclax-d6

Cat. No.: B15561985

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Executive Summary

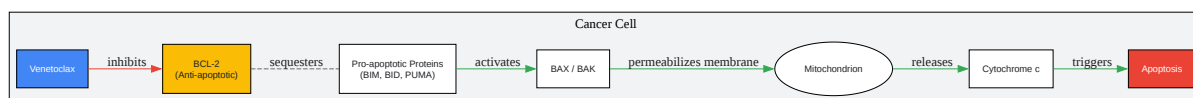
Venetoclax is a potent and selective B-cell lymphoma-2 (BCL-2) inhibitor, pivotal in the treatment of various hematologic malignancies. Its metabolism, primarily mediated by cytochrome P450 3A4/5 (CYP3A4/5), is a key determinant of its pharmacokinetic profile and clinical efficacy. Strategic deuteration of pharmaceuticals is a recognized approach to enhance metabolic stability by leveraging the kinetic isotope effect (KIE), potentially leading to an improved pharmacokinetic profile, such as a longer half-life and increased drug exposure. This guide provides a comprehensive overview of Venetoclax, its metabolism, and a scientific projection of the potential isotope effects of a deuterated analog, **Venetoclax-d6**. This document synthesizes known data on Venetoclax and presents a hypothetical, yet scientifically grounded, comparison with its deuterated counterpart to inform future research and development.

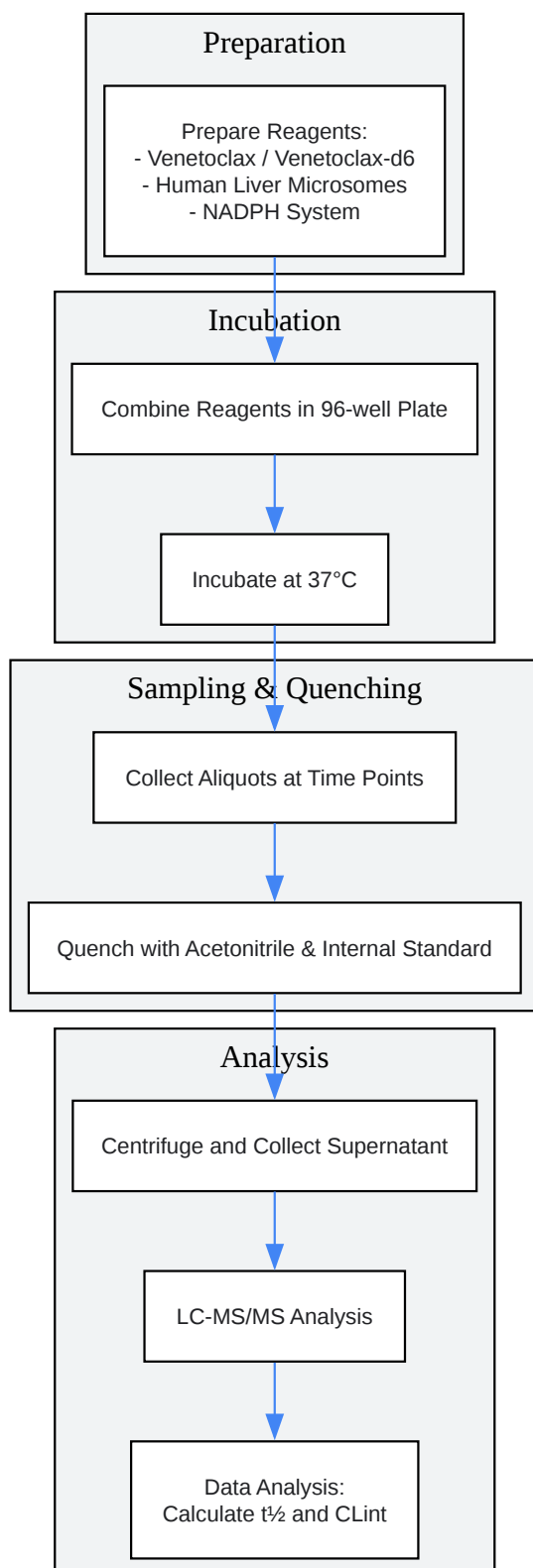
Venetoclax: Mechanism of Action and Pharmacokinetics

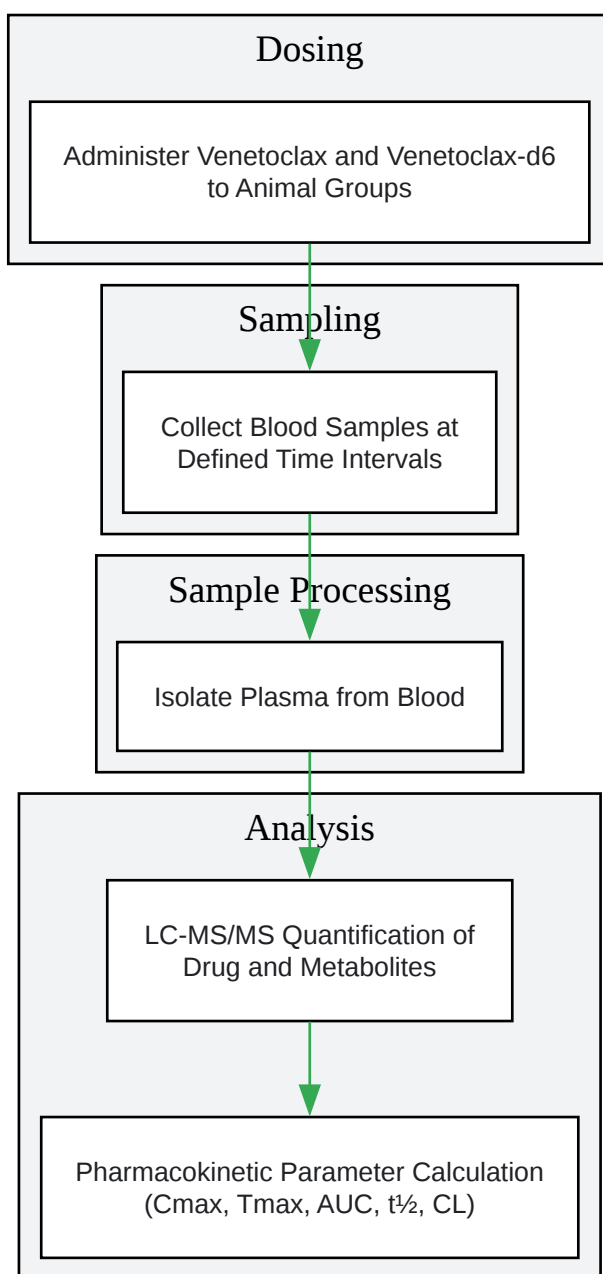
Venetoclax functions by selectively binding to the anti-apoptotic protein BCL-2, thereby liberating pro-apoptotic proteins like BIM, BID, and PUMA. This action reactivates the intrinsic apoptotic pathway, leading to the activation of BAX and BAK, mitochondrial outer membrane permeabilization (MOMP), and subsequent cancer cell death.^[1]

Signaling Pathway of Venetoclax

The mechanism of action of Venetoclax involves the restoration of the apoptotic process in cancer cells that overexpress BCL-2.







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References

- 1. [PDF] Deuterium Isotope Effects on Drug Pharmacokinetics. I. System-Dependent Effects of Specific Deuteration with Aldehyde Oxidase Cleared Drugs | Semantic Scholar [semanticscholar.org]
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